Navigating the Safety Profile of Pentyl-d11 Paraben: An In-Depth Technical Guide

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Compound of Interest

Compound Name:	*Pentyl-d11 Paraben*
CAS No.:	*1216496-15-9*
Cat. No.:	*B565417*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive analysis of the safety data associated with **Pentyl-d11 Paraben**, a deuterated analog of Pentylparaben. As a Senior Application Scientist, the objective is to deliver not just a recitation of safety data sheet (SDS) information, but a nuanced interpretation grounded in practical laboratory experience and toxicological principles. Given the common use of deuterated standards in quantitative analysis, a thorough understanding of their safety profiles is paramount for ensuring laboratory safety and data integrity.

It is important to note that a specific Safety Data Sheet for **Pentyl-d11 Paraben** is not readily available. Therefore, this guide will leverage the SDS for its non-deuterated counterpart, Pentyl Paraben, as a primary reference for hazard identification and safety precautions. This approach is scientifically justified by the fact that deuterium labeling is not expected to significantly alter the chemical reactivity or toxicological properties of the molecule in a way that would necessitate different handling procedures from the parent compound. However, any assumptions made will be clearly stated.

Physicochemical Identity and Properties

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Pentyl-d11 Paraben is a stable, isotopically labeled form of Pentylparaben, where eleven hydrogen atoms on the pentyl chain have been replaced with deuterium. This isotopic substitution makes it an ideal internal standard for mass spectrometry-based analytical methods, allowing for precise quantification of Pentylparaben in various matrices.[1][2]

Property	Pentyl-d11 Paraben	Pentyl Paraben
Synonyms	4-Hydroxybenzoic Acid Pentyl-d11 Ester, Amylparaben-d11	Pentyl 4-hydroxybenzoate, n-Amyl 4-hydroxybenzoate
CAS Number	1216496-15-9[3][4]	6521-29-5[5][6]
Molecular Formula	C12H5D11O3[3][4]	C12H16O3[5]
Molecular Weight	219.32 g/mol [3][4]	208.25 g/mol [6]
Appearance	White to off-white solid (presumed)	White crystalline solid
Solubility	Soluble in organic solvents such as methanol and acetonitrile.	Soluble in organic solvents.

Hazard Identification and Classification

Based on the SDS for Pentyl Paraben, the primary hazards are related to skin and eye irritation, and the potential for skin sensitization.[7] While the non-deuterated compound is not classified as a hazardous chemical under OSHA's Hazard Communication Standard (29 CFR 1910.1200), it is prudent to handle the deuterated analog with the same level of care.[5]

GHS Classification (Based on Pentyl Paraben):

- Skin Irritation: Category 2[7]
- Eye Irritation: Category 2[7]
- Skin Sensitization: Category 1[7]

Pictogram:

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GHS07: Exclamation Mark

Signal Word: Warning[7]

Hazard Statements:

- H315: Causes skin irritation.[7]
- H317: May cause an allergic skin reaction.[7]
- H319: Causes serious eye irritation.[7]

Toxicological Profile: Understanding the Paraben Class

Parabens are a class of p-hydroxybenzoic acid esters widely used as preservatives in cosmetics, pharmaceuticals, and food products due to their bactericidal and fungicidal properties.[8][9] The primary toxicological concern associated with parabens is their potential endocrine-disrupting activity, specifically their weak estrogenic effects.[9][10] The estrogenic activity of parabens has been observed to increase with the length of the alkyl chain.[9]

The major metabolite of parabens in humans is 4-hydroxybenzoic acid (PHBA), which is then excreted in the urine.[8][9] While studies have shown that parabens are generally considered safe at the low levels used in consumer products, concerns about their cumulative effects and potential for bioaccumulation persist.[9][11]

For **Pentyl-d11 Paraben**, its primary application as an analytical standard means that exposure levels for researchers will be significantly lower than consumer exposure to non-deuterated parabens in products. However, understanding the toxicology of the parent compound is crucial for a comprehensive risk assessment.

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Exposure Controls and Personal Protection: A Practical Approach

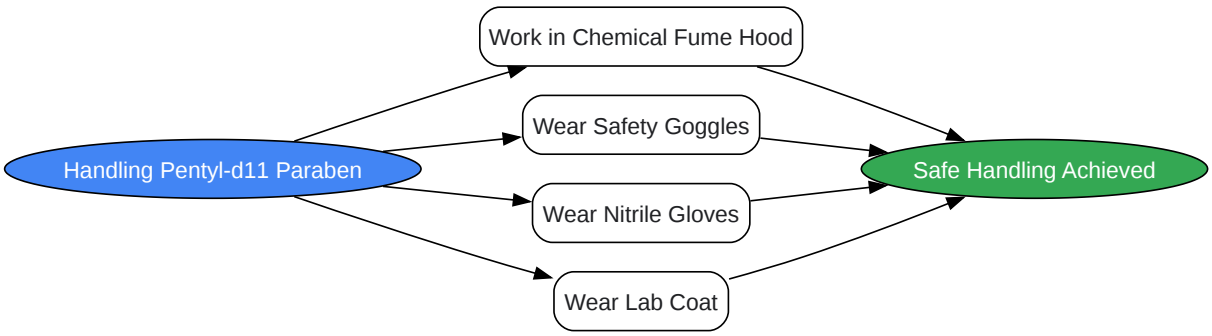
Given the irritant and sensitizing properties of Pentyl Paraben, a robust safety protocol is essential when handling its deuterated analog.

Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood, especially when handling the solid material or preparing stock solutions.[5]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles or a face shield.[5]
- Skin Protection:
  - Wear a lab coat.
  - Use compatible chemical-resistant gloves (e.g., nitrile). Gloves should be inspected before use and changed frequently.[5]
- Respiratory Protection: Not typically required for small quantities handled in a well-ventilated area. If dust is generated, a NIOSH-approved respirator may be necessary.



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Recommended PPE for Handling **Pentyl-d11 Paraben**.

First-Aid Measures: Preparedness and Response

In the event of accidental exposure, the following first-aid measures, adapted from the Pentyl Paraben SDS, should be followed:[7]

- Inhalation: Move the person to fresh air. If breathing is difficult, seek medical attention.
- Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. If skin irritation or a rash occurs, get medical advice.[7]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, seek medical attention.[7]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek medical attention.

Handling and Storage: Ensuring Stability and Safety

Proper handling and storage are critical for maintaining the integrity of **Pentyl-d11 Paraben** as an analytical standard and for ensuring laboratory safety.

Handling:

- Avoid contact with skin and eyes.[5]
- Avoid creating dust when handling the solid form.[5]
- Use non-sparking tools.
- Wash hands thoroughly after handling.

Storage:

- Store in a tightly closed container in a dry and well-ventilated place.[5]

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- Recommended storage is often refrigerated.[5]
- Keep away from strong oxidizing agents.[5]

Experimental Protocol: Safe Preparation of a **Pentyl-d11 Paraben** Internal Standard Stock Solution

This protocol outlines the steps for safely preparing a 1 mg/mL stock solution of **Pentyl-d11 Paraben** in methanol.

Materials:

- **Pentyl-d11 Paraben** (solid)
- Methanol (HPLC grade or higher)
- Analytical balance
- Volumetric flask (e.g., 10 mL)
- Spatula
- Appropriate PPE (lab coat, safety goggles, nitrile gloves)

Procedure:

- Preparation: Don all required PPE and perform the work in a chemical fume hood.
- Weighing: Accurately weigh approximately 10 mg of **Pentyl-d11 Paraben** onto weighing paper using an analytical balance.
- Transfer: Carefully transfer the weighed solid into a 10 mL volumetric flask.
- Dissolution: Add approximately 5 mL of methanol to the volumetric flask. Gently swirl the flask to dissolve the solid completely.
- Dilution to Volume: Once the solid is fully dissolved, add methanol to the 10 mL mark of the volumetric flask.

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- Mixing: Cap the flask and invert it several times to ensure the solution is homogeneous.
- Labeling and Storage: Transfer the solution to a properly labeled amber vial and store it in a refrigerator according to the manufacturer's recommendations.

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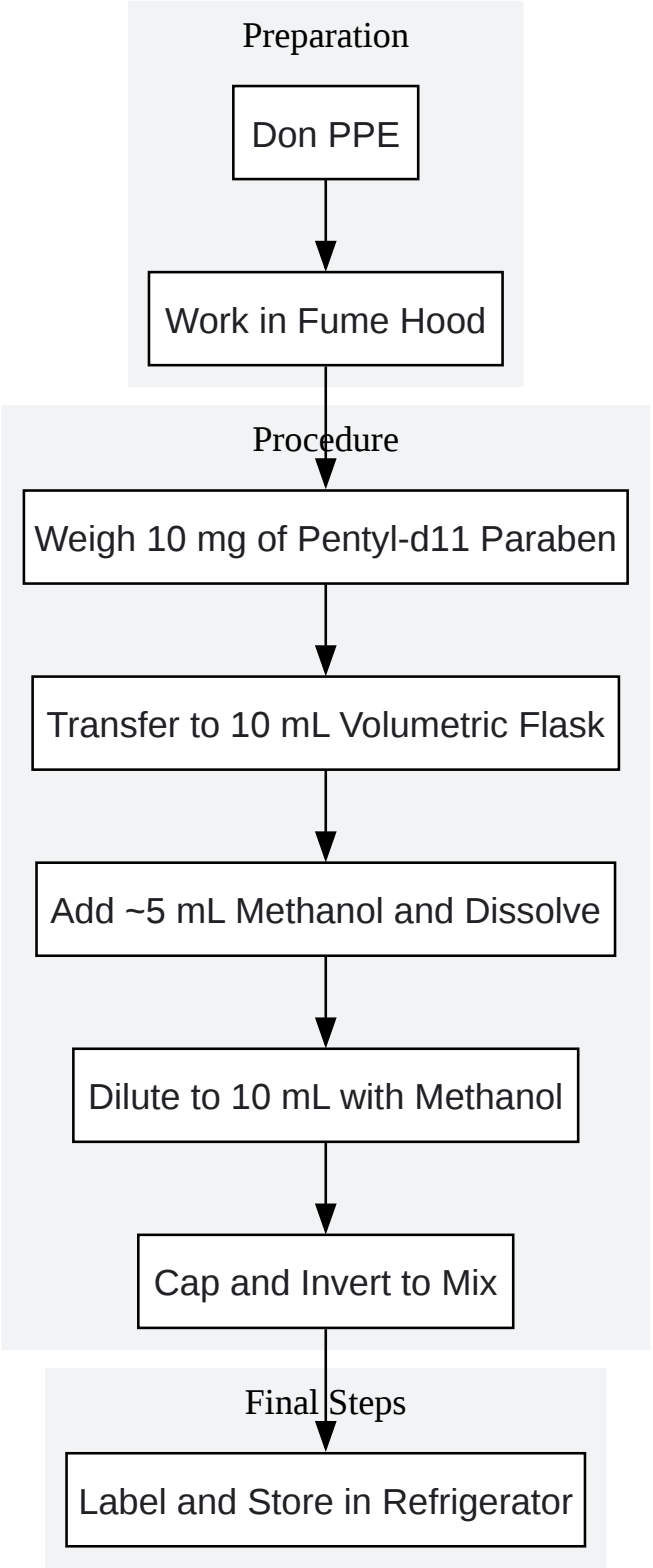

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Workflow for the Safe Preparation of a **Pentyl-d11 Paraben** Stock Solution.

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Conclusion

The safety profile of **Pentyl-d11 Paraben** can be effectively managed by adhering to the guidelines established for its non-deuterated analog, Pentyl Paraben. The primary hazards are skin and eye irritation and the potential for skin sensitization. By employing appropriate engineering controls, utilizing personal protective equipment, and following safe handling and storage practices, researchers can confidently and safely use **Pentyl-d11 Paraben** as an internal standard in their analytical workflows. A thorough understanding of the toxicological context of the broader paraben class further enhances the ability to conduct a comprehensive risk assessment for its use in a laboratory setting.

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